Preparation of CMF019 Stock Solution for Experimental Use

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Compound of Interest

Compound Name:	*CMF019*
Cat. No.:	*B8103286*

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These application notes provide a detailed protocol for the preparation of a stock solution of **CMF019**, a potent and selective small-molecule agonist for the apelin receptor. Accurate preparation of this stock solution is critical for ensuring reproducibility and reliability in downstream experiments investigating its therapeutic potential in areas such as cardiovascular disease.

CMF019: Key Properties for Stock Solution Preparation

A summary of the essential chemical and physical properties of **CMF019** is presented in the table below. This information is vital for accurate calculations and proper handling during the preparation of stock solutions.

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Property	Value	Source(s)
CAS Number	1586787-08-7	[1][2]
Molecular Formula	C25H33N3O3S	[1][2][3]
Molecular Weight	455.62 g/mol	
Appearance	Solid powder	
Solubility	Soluble in DMSO	

Experimental Protocol: Preparation of a 10 mM **CMF019** Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **CMF019** in Dimethyl Sulfoxide (DMSO). This is a commonly used concentration for in vitro experiments.

Materials:

- **CMF019** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate Reagents: Allow the **CMF019** powder and anhydrous DMSO to reach room temperature before use. This prevents condensation from forming on the compound and in the solvent.

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- Weigh **CMF019**: Carefully weigh out the desired amount of **CMF019** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.556 mg of **CMF019**.
  - Calculation:
    - Molarity (M) = moles of solute / Liters of solution
    - Moles = Molarity x Liters
    - Moles = 0.010 mol/L * 0.001 L = 0.00001 mol
    - Mass (g) = moles * Molecular Weight (g/mol)
    - Mass (g) = 0.00001 mol * 455.62 g/mol = 0.004556 g = 4.556 mg
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **CMF019** powder. For a 10 mM solution, if you weighed 4.556 mg of **CMF019**, you would add 1 mL of DMSO.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly until the **CMF019** powder is completely dissolved. Gentle warming in a 37°C water bath and sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquoted stock solutions at -20°C or -80°C for long-term storage. When stored at -80°C, the stock solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.

Workflow for **CMF019** Stock Solution Preparation

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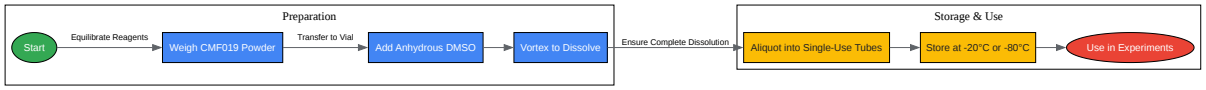

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Caption: Workflow for preparing **CMF019** stock solution.

Signaling Pathway of **CMF019**

CMF019 is an agonist of the Apelin Receptor (APJ), a G protein-coupled receptor (GPCR). Its binding initiates a signaling cascade that has shown potential therapeutic effects in cardiovascular conditions.

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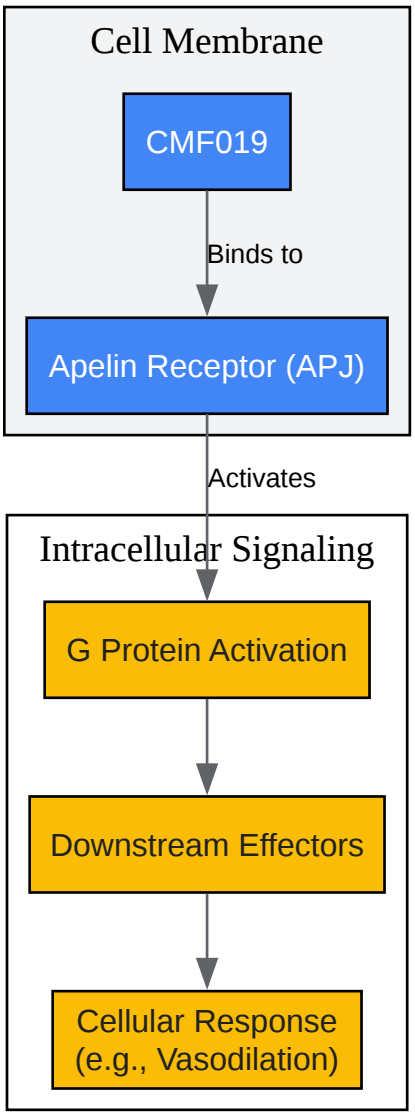

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Caption: Simplified signaling pathway of **CMF019**.

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